

Comprehensive Safety and Handling Guide for 1,1-Dichloroacetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dichloroacetone

Cat. No.: B129577

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **1,1-Dichloroacetone**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and mitigate risks associated with this chemical.

Hazard Identification and Classification

1,1-Dichloroacetone is a hazardous chemical that poses multiple risks.^[1] It is classified as a flammable liquid and is toxic if swallowed, causes severe skin burns and eye damage, and is very toxic to aquatic life with long-lasting effects.^{[1][2]} Understanding these hazards is the first step toward safe handling.

Table 1: GHS Hazard Classification for **1,1-Dichloroacetone**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[1][3]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1][4]
Skin Corrosion/Irritation	Sub-category 1A/1B	H314: Causes severe skin burns and eye damage[1][2][3]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1][2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[1][2][3]
Hazardous to the Aquatic Environment, Chronic	Category 1/2	H410: Very toxic to aquatic life with long lasting effects[2][3]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure. All PPE should be inspected before use and replaced if damaged.[4]

Table 2: Recommended Personal Protective Equipment

Protection Type	Specifications	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards) or a full-face shield. [4]	Protects against splashes and vapors that cause severe eye damage. The substance is a lachrymator (induces tearing). [3]
Skin Protection	Chemical-impermeable gloves (inspected prior to use).[4] Fire/flame resistant and impervious clothing.[4] A lab coat or chemical-resistant apron. Safety shoes.[3]	Prevents contact with skin, which can cause severe burns. [2][3] Contaminated clothing should be removed immediately and washed before reuse.[4][5]
Respiratory Protection	Use only in a well-ventilated area, preferably a chemical fume hood.[3][4] If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., Type ABEK) is required.[4][6]	Protects against inhalation of vapors, which can be fatal and cause respiratory irritation.[3] [6]

Operational Plan: Handling and Storage

Adherence to strict handling and storage protocols is crucial for maintaining a safe laboratory environment.

Step-by-Step Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Have an emergency eye wash station and safety shower readily accessible.[3]
- Ventilation: Always handle **1,1-Dichloroacetone** in a well-ventilated area, such as a certified chemical fume hood, to avoid vapor inhalation.[3][4][6]

- **Grounding:** Ground and bond containers and receiving equipment to prevent static discharge, which can ignite the flammable liquid.[2][5]
- **Tools:** Use only non-sparking tools to prevent ignition sources.[2][3][4]
- **Dispensing:** When dispensing, avoid splashing and the formation of aerosols.[4]
- **Hygiene:** Do not eat, drink, or smoke in the handling area.[4][5] Wash hands thoroughly after handling.[2][4]
- **Container Management:** Keep the container tightly closed when not in use.[3][4] Handle empty containers with care as they may contain flammable residual vapors.[3]

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][3]
- Store in a designated flammables area.[7]
- The storage area should be locked up or accessible only to authorized personnel.[3][4][6]
- Store separately from incompatible materials, such as strong oxidizing agents.[3]

Emergency Procedures

Immediate and appropriate action during an emergency can significantly reduce the severity of an incident.

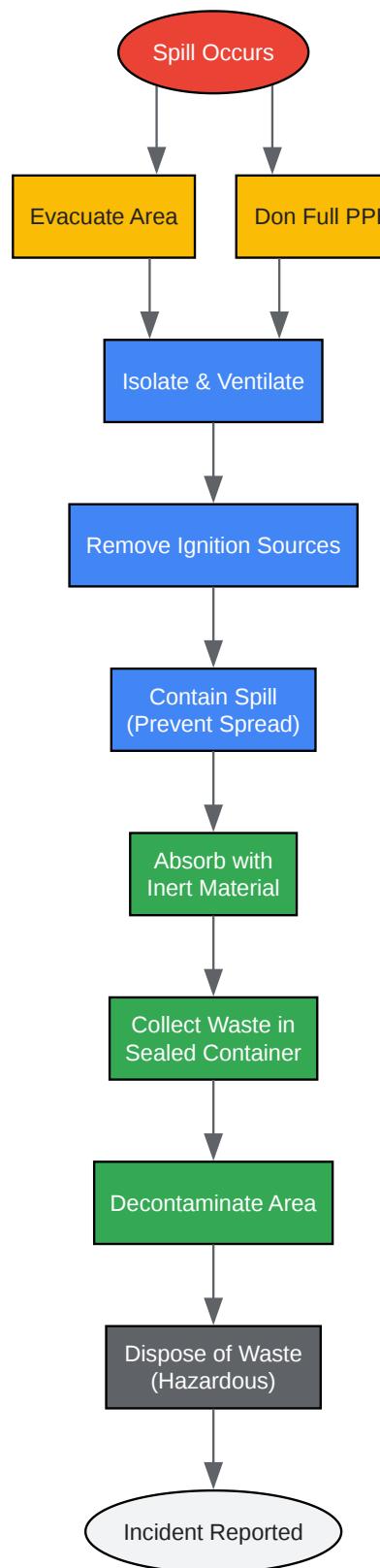
Table 3: First-Aid Measures

Exposure Route	Immediate Action
Inhalation	<p>1. Move the person to fresh air.[3][4] 2. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration (do not use mouth-to-mouth).[4] 3. Seek immediate emergency medical help.[3][4]</p>
Skin Contact	<p>1. Immediately remove all contaminated clothing.[4][5] 2. Wash the affected area with plenty of soap and water for at least 15 minutes. [2][4] 3. Seek immediate medical attention.[3]</p>
Eye Contact	<p>1. Immediately rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[3][4] 2. Continue rinsing. 3. Seek immediate medical attention from an ophthalmologist.[6]</p>
Ingestion	<p>1. Rinse mouth with water.[4] 2. Do NOT induce vomiting.[3][4] 3. Never give anything by mouth to an unconscious person.[4] 4. Call a doctor or Poison Control Center immediately.[4]</p>

Spill Response Plan:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[4]
- Isolate and Ventilate: Isolate the area and ensure adequate ventilation. Keep people upwind of the spill.[4]
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[2][4]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[2][4]
- Cleanup:

- Wear full PPE, including respiratory protection.[[4](#)]
- For small spills, absorb with an inert, non-combustible material (e.g., dry chemical absorbent, sand).[[3](#)]
- For large spills, dike for recovery or absorb with appropriate material. Use explosion-proof equipment for cleanup.[[3](#)]
- Collect the absorbed material and place it into a suitable, closed container for disposal.[[2](#)]
[[4](#)]
- Decontaminate: Clean the spill area thoroughly.



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Caption: Workflow for a **1,1-Dichloroacetone** spill response.

Disposal Plan

Chemical waste must be managed responsibly to prevent environmental contamination.

- Waste Collection: Collect waste **1,1-Dichloroacetone** and contaminated materials in suitable, closed, and properly labeled containers.[\[4\]](#)
- Regulatory Compliance: Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)[\[4\]](#)
- Disposal Method: Do not dispose of the chemical into drains or the environment.[\[4\]](#) The material should be disposed of by a licensed professional waste disposal service. This may involve incineration in a facility equipped with an afterburner and scrubber.[\[3\]](#)

Physicochemical Data

Understanding the properties of **1,1-Dichloroacetone** is essential for its safe handling and use in experimental settings.

Table 4: Physical and Chemical Properties of **1,1-Dichloroacetone**

Property	Value
Molecular Formula	C ₃ H ₄ Cl ₂ O ^{[1][8]}
Molecular Weight	126.97 g/mol ^{[1][8]}
Appearance	Colorless liquid ^[9]
Odor	Strong, chloroform-like ^[9]
Boiling Point	117-120 °C ^{[1][7][8]}
Density	~1.304 g/cm ³ at 18-25 °C ^{[1][4][7]}
Flash Point	24.4 °C
Solubility	Slightly soluble in water; soluble in alcohol; miscible with ether. ^[8] Highly soluble in polar solvents. ^[9]
Vapor Pressure	17.5 mmHg at 25 °C

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 1,1-Dichloroacetone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b129577#personal-protective-equipment-for-handling-1-1-dichloroacetone>

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